

An In-depth Technical Guide to the Physicochemical Properties of 3-Bromoisothiazole

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Compound of Interest

Compound Name: **3-Bromoisothiazole**

Cat. No.: **B1283494**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Bromoisothiazole**, a heterocyclic compound of interest in pharmaceutical and agrochemical research. The information is presented to facilitate its use as a building block in the synthesis of more complex molecules.[\[1\]](#)[\[2\]](#)

Core Physicochemical Data

The fundamental physicochemical properties of **3-Bromoisothiazole** are summarized in the table below. It is important to note that some variation exists in the reported values across different suppliers and databases, which may be attributable to differences in purity or measurement conditions.

Property	Value	Source(s)
Molecular Formula	C_3H_2BrNS	[1] [3] [4]
Molecular Weight	164.02 g/mol	[3] [4]
Appearance	Colorless to light yellow or pale brown liquid	[1] [3] [5]
Melting Point	34 - 37 °C	[5]
Boiling Point	85.6 ± 23.0 °C (Predicted) - 200 °C	[3] [5]
Density	1.857 ± 0.06 g/cm ³ (Predicted) 1.81 g/cm ³	[3] [5]
Solubility	Moderately soluble in organic solvents. Insoluble in water. [5]	[1] [5]
pKa (Predicted)	-0.49 ± 0.12	[3]
Flash Point	82.3 °C	[5]
CAS Number	55512-82-8	[1] [4]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **3-Bromoisothiazole** are not readily available in the public domain. However, standard methodologies for organic compounds are applicable and are outlined below.

Determination of Melting Point

The melting point of a solid organic compound can be determined using a melting point apparatus.[\[6\]](#)

- Sample Preparation: A small, dry sample of **3-Bromoisothiazole** is finely powdered and packed into a capillary tube to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting range.

Determination of Boiling Point

The boiling point of a liquid organic compound can be determined by simple distillation.[\[6\]](#)

- Apparatus Setup: A distillation flask is charged with a sample of **3-Bromoisothiazole** and a few boiling chips. The flask is connected to a condenser, and a thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head.
- Heating: The flask is gently heated.
- Observation: As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point.[\[6\]](#) This is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Determination of Solubility

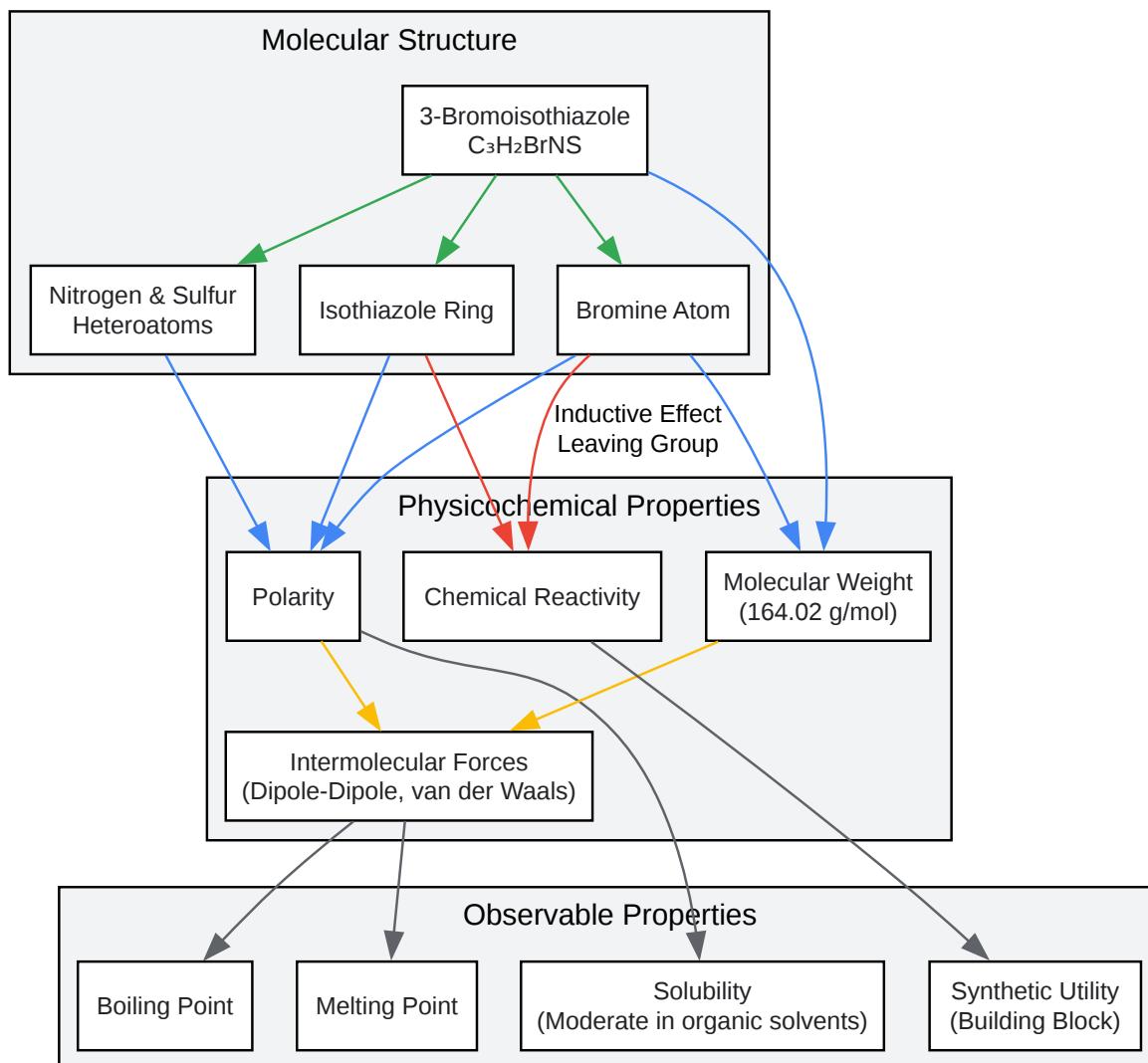
The solubility of **3-Bromoisothiazole** in various solvents can be determined by the shake-flask method.[\[7\]](#)

- Sample Preparation: An excess amount of **3-Bromoisothiazole** is added to a known volume of the solvent in a sealed container.
- Equilibration: The mixture is agitated (e.g., by shaking or stirring) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.
- Separation and Analysis: The saturated solution is allowed to stand, and a sample of the clear supernatant is carefully removed. The concentration of **3-Bromoisothiazole** in the

aliquot is then determined using a suitable analytical technique, such as UV-Vis spectroscopy, gas chromatography (GC), or high-performance liquid chromatography (HPLC).

Logical Relationships of Physicochemical Properties

The molecular structure of **3-Bromoisothiazole** dictates its physical and chemical properties. The following diagram illustrates the logical relationships between its structural features and key physicochemical characteristics.



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Caption: Relationship between the structure and properties of **3-Bromoisothiazole**.

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